

# enflurane blood gas partition coefficient comparison

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## Compound Focus: Enflurane

CAS No.: 13838-16-9

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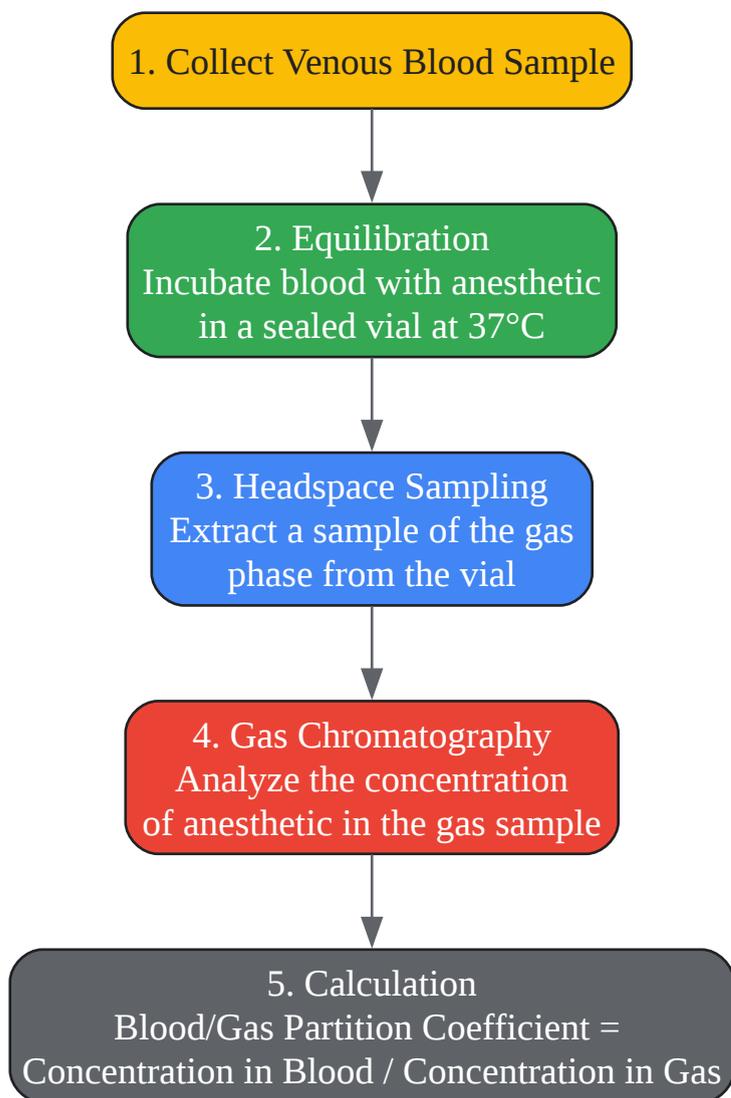
## Comparative Properties of Inhaled Anesthetics

Anesthetic	Blood/Gas Partition Coefficient	Oil/Gas Partition Coefficient	MAC (%)	Key Characteristics and Risks
Methoxyflurane	12.0 - 15.0 [1] [2]	970 [2]	0.2 [1]	High solubility; slow induction/recovery; <b>Nephrotoxic</b> [3].
Halothane	2.3 - 2.54 [1] [2]	224 [1] [2]	0.74 - 0.75 [1] [4]	<b>Hepatotoxicity</b> ; medium-speed induction/recovery [3].
Enflurane	<b>1.8 - 2.0</b> [1] [2] [5]	96 - 98 [2] [5]	1.58 - 1.68 [1] [5]	Medium solubility; <b>proconvulsive</b> (lowers seizure threshold) [5] [3].
Isoflurane	1.4 - 1.46 [1] [2]	91 - 97 [1] [2]	1.15 - 1.2 [1] [4]	Pungent odor; most potent of the fluranes by MAC [3] [4].

Anesthetic	Blood/Gas Partition Coefficient	Oil/Gas Partition Coefficient	MAC (%)	Key Characteristics and Risks
Sevoflurane	0.65 - 0.74 [6] [1] [2]	42 - 53 [1] [2]	2.0 - 2.15 [1] [4]	Rapid induction/recovery; sweet, non-pungent odor; suitable for induction [3] [4].
Desflurane	0.42 - 0.57 [6] [1] [2]	18.7 - 19.0 [1] [2]	5.8 - 6.6 [1] [4]	<b>Fastest</b> induction/recovery; pungent; can cause airway irritation and sympathetic activation [7] [3] [4].
Nitrous Oxide (N <sub>2</sub> O)	0.47 [1] [2]	1.4 [1] [2]	104 - 105 [1] [4]	Low potency (cannot achieve 1 MAC alone); rapid onset; diffuses into air-filled cavities [3] [4].

## Experimental Methodology for Determining Partition Coefficients

The blood-gas partition coefficient is typically determined using **headspace gas chromatography**, a reliable method for measuring the solubility of volatile substances in liquids [6] [8]. The following diagram outlines the general workflow for this experiment.



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#### Detailed Experimental Protocol:

- **Sample Preparation:** Venous blood is drawn from fasting patients and a known volume is placed into a sealed glass vial [6] [8].
- **Equilibration:** The blood sample is incubated with a known concentration of the volatile anesthetic (e.g., **enflurane**, isoflurane) at a constant temperature of 37°C with continuous stirring. This continues until the partial pressure of the anesthetic in the blood and the gas phase (headspace) in the vial are equal [6] [8].
- **Headspace Sampling:** After equilibration, a sample of the gas from the headspace of the vial is carefully extracted using a gas-tight syringe [6].
- **Gas Chromatography (GC) Analysis:** The extracted gas sample is injected into a gas chromatograph. The GC system separates the anesthetic from other gases and provides a

quantitative measurement of its concentration in the gas phase [6] [8].

- **Calculation:** The blood-gas partition coefficient ( $\lambda$ ) is calculated using the formula derived from Henry's Law:
  - $\lambda = \text{Concentration of anesthetic in blood} / \text{Concentration of anesthetic in gas phase}$ . The concentration in blood is inferred from the difference between the amount of anesthetic added and the amount remaining in the headspace at equilibrium [2].

## Key Influencing Factors and Clinical Relevance

- **Patient Factors:** The blood-gas partition coefficient is not an absolute constant. Studies have shown it can be influenced by a patient's **physiological makeup**. For example, solubility correlates with **serum levels of albumin, triglycerides, and cholesterol** [9]. It is also **age-dependent**, with children having lower coefficients than adults, contributing to their faster induction and recovery [9]. Furthermore, conditions like **morbid obesity and anemia** can lead to lower coefficients, speeding up the achievement of alveolar concentration [10].
- **Clinical Interpretation:** The blood-gas partition coefficient is a major determinant of an anesthetic's pharmacokinetics.
  - A **low coefficient** (like with desflurane and sevoflurane) means less anesthetic dissolves in the blood. This allows the alveolar partial pressure to rise quickly, leading to a **fast onset** of action and a **rapid recovery** once the anesthetic is discontinued [7] [2].
  - A **high coefficient** (like with **enflurane**) means more anesthetic is stored in the blood, acting as a reservoir. This slows the rise in alveolar and brain partial pressure, resulting in a **slower induction and recovery** [2].

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